

1,1,3,3,5,5-Hexamethyltrisiloxane safety data sheet

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Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

Cat. No.: B073498

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An In-depth Technical Safety Guide for 1,1,3,3,5,5-Hexamethyltrisiloxane

This guide provides comprehensive safety and technical information for **1,1,3,3,5,5-Hexamethyltrisiloxane** (CAS No. 1189-93-1), tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

1,1,3,3,5,5-Hexamethyltrisiloxane is a linear siloxane compound.^[1] It is recognized for its stability, low surface tension, and excellent thermal resistance, making it a valuable component in various industrial and research applications.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1189-93-1 ^{[1][2][3][4]}
EC Number	214-716-8 ^{[3][5]}
Molecular Formula	C ₆ H ₁₈ O ₂ Si ₃ ^{[2][5]} or C ₆ H ₂₀ O ₂ Si ₃ ^{[1][3][4]}
Molecular Weight	206.46 g/mol ^[2] or 208.48 g/mol ^{[1][4][6]}
InChI Key	HZBDPZBVINJJET-UHFFFAOYSA-N

| Synonyms | Dimethylbis(dimethylsilyloxy)silane, M'DM'[1][5] |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Colorless clear liquid[1][5]
Boiling Point	128 °C (lit.)[1][7]
Melting Point	-67 °C (lit.)[1]
Density	0.822 g/mL at 25 °C (lit.)[7] or 0.83 g/mL[1]
Refractive Index	n _{20/D} 1.383 (lit.)[7]
Flash Point	20 °C (68.0 °F) - closed cup
Purity / Assay	≥ 95%[3][5] or ≥ 97% (GC)[1]
Vapor Properties	Vapors may form explosive mixtures with air[3]

| Solubility | Slightly miscible with water[7] |

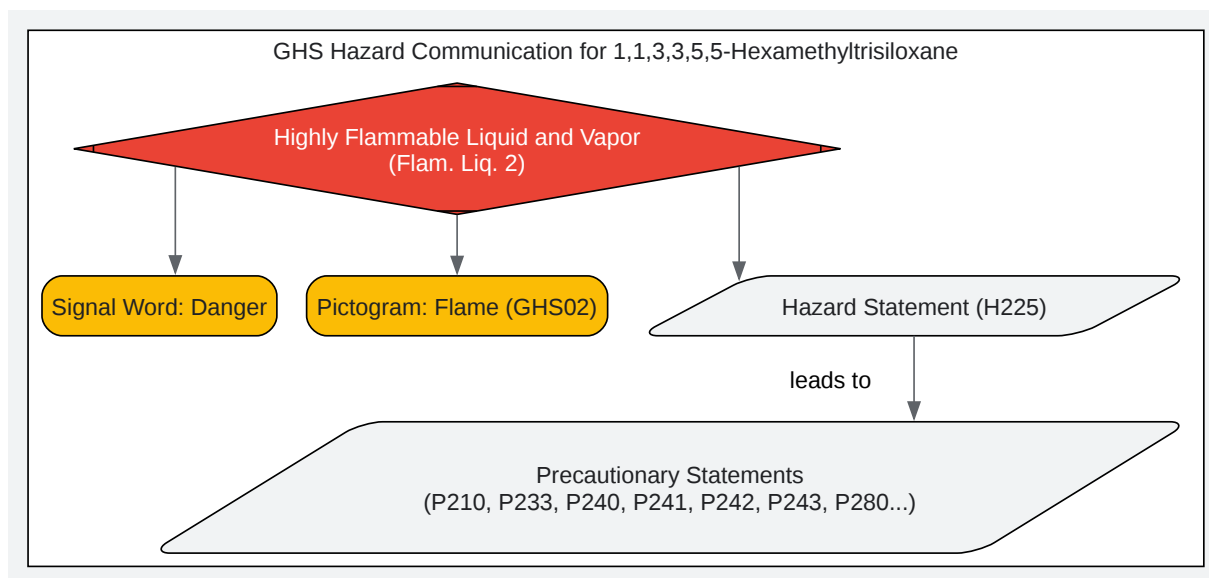
Hazard Identification and Classification

The primary hazard associated with **1,1,3,3,5,5-Hexamethyltrisiloxane** is its high flammability. [3][5] It is classified as a Flammable Liquid, Category 2, under the Globally Harmonized System (GHS).[2][5]

Table 3: GHS Classification

Classification	Code	Description
Flammable Liquids	Flam. Liq. 2[2][3][5]	Highly flammable liquid and vapor[2][3][5]
GHS Pictogram	GHS02 (Flame)[5][8]	
Signal Word	Danger[2][3][5]	

| Hazard Statement | H225[2][3][8] | Highly flammable liquid and vapor |



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GHS Hazard Communication Flow

Toxicological Information

The toxicological properties of **1,1,3,3,5,5-Hexamethyltrisiloxane** have not been fully investigated.[3] Available safety data sheets indicate a lack of comprehensive acute toxicity data.[5]

- Inhalation: Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[3][9] May cause irritation to the respiratory tract.[10]
- Skin Contact: May cause skin irritation.[5][10]

- Eye Contact: May cause eye irritation.[5][10]
- Ingestion: No specific information is available.[5]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **1,1,3,3,5,5-Hexamethyltrisiloxane** are not available in the reviewed safety data sheets. The provided documents do not cite specific studies (e.g., OECD guidelines) used to determine the toxicological properties of this specific substance.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to ensure safety, primarily due to the substance's flammability.

Safe Handling

- Keep away from heat, sparks, open flames, and hot surfaces.[5][9]
- Use only non-sparking tools and explosion-proof electrical equipment.[5][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][9]
- Handle in a well-ventilated area to prevent the accumulation of vapors.[5]
- Avoid contact with skin and eyes, and do not breathe vapor or mist.[5]
- Wash hands thoroughly after handling.[5]

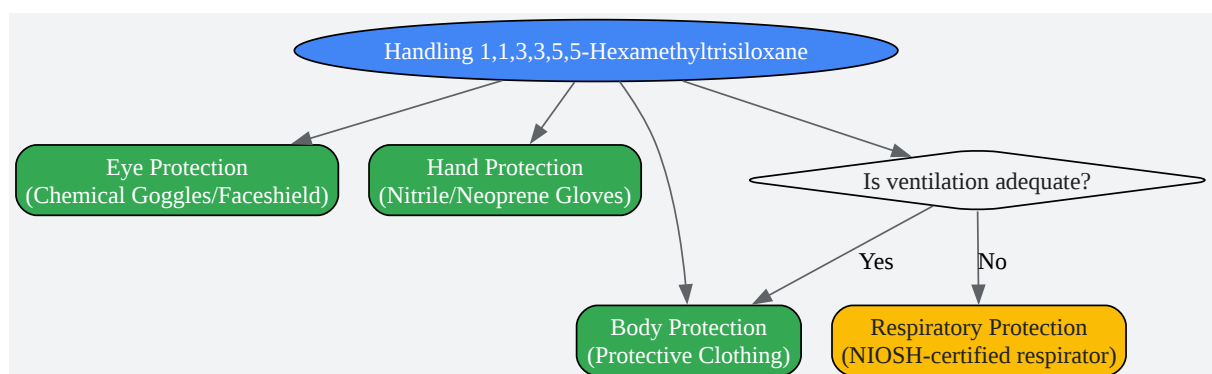
Storage Conditions

- Store in a cool, well-ventilated place.[5][9]
- Keep the container tightly closed.[5][9]
- Incompatible materials include oxidizing agents, alkalis, metal salts, and precious metals.[5]

Personal Protective Equipment (PPE)

Emergency eyewash fountains and safety showers should be readily accessible.[5]

- Eye/Face Protection: Chemical goggles or a face shield should be worn. Contact lenses are not recommended.[5]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[5]
- Skin and Body Protection: Wear suitable protective clothing.[5]
- Respiratory Protection: If inhalation exposure is possible, a NIOSH-certified organic vapor respirator is recommended.[5]



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Personal Protective Equipment (PPE) Decision Flow

First Aid and Firefighting Measures

First Aid Measures

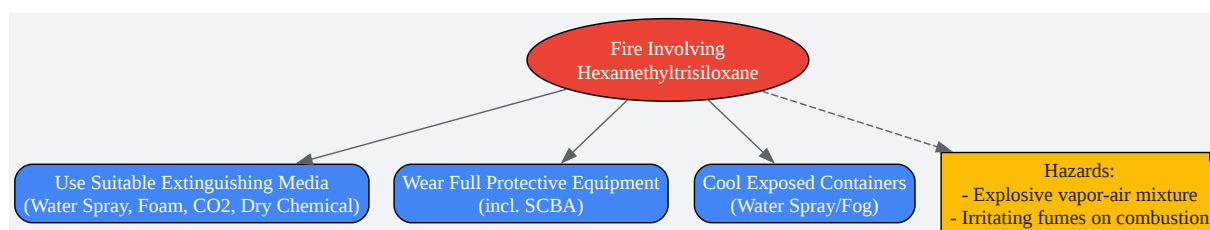
- After Inhalation: Move the individual to fresh air. If feeling unwell, seek medical advice.[5][9]
- After Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap.[5][9]

- After Eye Contact: Rinse eyes immediately and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Seek medical attention.[5]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[5][9]

Firefighting Measures

The substance is highly flammable and its vapor can form explosive mixtures with air.[3][5]

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide (CO₂), or dry chemical extinguishers.[5]
- Unsuitable Extinguishing Media: None known.[5]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when exposed to high temperatures or open flame.[5]
- Firefighter Protection: Do not enter the fire area without proper protective equipment, including respiratory protection. Use water spray or fog to cool exposed containers.[5]



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Fire Emergency Response Protocol

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Eliminate all ignition sources and use special care to avoid static electric charges.[5]

- Environmental Precautions: Prevent the substance from entering sewers and public waters.
[5]
- Methods for Cleaning Up: Absorb the spill with an inert material. Collect the material using non-sparking tools and place it in an appropriate container for disposal.[5]

Transport Information

1,1,3,3,5,5-Hexamethyltrisiloxane is classified as a dangerous good for transport.[4]

Table 4: Transport Classification

Regulation	UN Number	Proper Shipping Name	Transport Hazard Class	Packing Group
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| DOT / ADR / IMDG | UN1993[3] | Flammable liquid, n.o.s. (**1,1,3,3,5,5-Hexamethyltrisiloxane**)[3] | 3[3] | II[3] |

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